In-Depth Spectroscopic Analysis of Benzyl Acrylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *4-Benzylbenzyl acrylate*

Cat. No.: *B11865803*

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Benzyl acrylate ($C_{10}H_{10}O_2$), a versatile aromatic acrylate monomer, is widely utilized in the formulation of coatings, adhesives, and specialty polymers due to its ability to impart a high refractive index, enhanced flexibility, and good chemical resistance to the resulting materials.[1] A thorough understanding of its molecular structure and purity is paramount for its effective application and the development of novel materials. Spectroscopic techniques are indispensable tools for the comprehensive characterization of benzyl acrylate. This guide delves into the nuances of its ^{1}H NMR, ^{13}C NMR, FTIR, and Mass Spec data, providing an authoritative reference for its structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Molecular Framework

NMR spectroscopy provides unparalleled insight into the molecular structure of benzyl acrylate by mapping the chemical environments of its hydrogen (^{1}H) and carbon (^{13}C) nuclei.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of benzyl acrylate exhibits distinct signals corresponding to the vinylic, benzylic, and aromatic protons. The chemical shifts (δ) are typically reported in parts per million

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(ppm) relative to a tetramethylsilane (TMS) standard.

Table 1: ^{1}H NMR Spectroscopic Data for Benzyl Acrylate

Protons (Label)	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-a, H-b (Vinyl)	6.45 - 5.85	m	-	3H
H-c (Benzylic)	5.20	s	-	2H
H-d (Aromatic)	7.40 - 7.30	m	-	5H

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and the spectrometer's field strength.

Interpretation of the ^{1}H NMR Spectrum:

The three protons of the acrylate group (H-a and H-b) appear as a complex multiplet in the downfield region (δ 6.45 - 5.85 ppm). This complexity arises from geminal, cis, and trans couplings between these protons. Specifically, one can often resolve a doublet of doublets for each of the terminal vinyl protons and a doublet of doublets for the internal vinyl proton.

A sharp singlet at approximately 5.20 ppm corresponds to the two benzylic protons (H-c). The singlet nature of this peak indicates the absence of adjacent protons. The five aromatic protons (H-d) of the benzyl group resonate as a multiplet in the range of 7.40 - 7.30 ppm, a characteristic region for benzene ring protons.

Figure 1. Molecular structure of benzyl acrylate with proton labeling.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of benzyl acrylate provides a count of the unique carbon atoms in the molecule and information about their chemical environment.

Table 2: ^{13}C NMR Spectroscopic Data for Benzyl Acrylate

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Carbon (Label)	Chemical Shift (δ, ppm)
C=O (Carbonyl)	166.0
C (ipso-Aromatic)	136.0
$=CH_2$ (Vinyl)	131.0
=CH- (Vinyl)	128.5
CH (para-Aromatic)	128.4
CH (ortho-Aromatic)	128.2
CH (meta-Aromatic)	128.0
$-CH_2-$ (Benzylic)	66.0

Note: Chemical shifts are referenced to TMS.

Interpretation of the ^{13}C NMR Spectrum:

The carbonyl carbon of the ester group is the most deshielded, appearing at approximately 166.0 ppm. The aromatic carbons of the benzyl group resonate in the 128.0 to 136.0 ppm range. The ipso-carbon (the carbon attached to the benzylic group) is found at around 136.0 ppm, while the other aromatic carbons appear as a cluster of peaks between 128.0 and 128.5 ppm. The two vinylic carbons of the acrylate moiety are observed at approximately 131.0 ppm ($=CH_2$) and 128.5 ppm (=CH-). The benzylic carbon ($-CH_2-$) gives a signal at around 66.0 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation. The FTIR spectrum of benzyl acrylate is characterized by several key absorption bands.

Table 3: FTIR Spectroscopic Data for Benzyl Acrylate

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3100-3000	C-H stretch	Aromatic & Vinylic
2980-2900	C-H stretch	Aliphatic (Benzylic)
1725	C=O stretch	Ester
1640	C=C stretch	Alkene
1450, 1495	C=C stretch	Aromatic Ring
1180	C-O stretch	Ester

Interpretation of the FTIR Spectrum:

The spectrum is dominated by a strong, sharp absorption band around 1725 cm^{-1}, which is characteristic of the C=O stretching vibration of the ester functional group. The presence of the carbon-carbon double bond in the acrylate group is confirmed by a C=C stretching vibration at approximately 1640 cm^{-1}. Aromatic and vinylic C-H stretching vibrations are observed in the 3100-3000 cm^{-1} region, while the aliphatic C-H stretching of the benzylic group appears between 2980 and 2900 cm^{-1}. The characteristic C=C stretching vibrations of the aromatic ring are seen at around 1450 and 1495 cm^{-1}. Finally, a strong C-O stretching band for the ester linkage is present at approximately 1180 cm^{-1}.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Electron Ionization Mass Spectrometry (EI-MS) is used to determine the molecular weight of benzyl acrylate and to gain structural information from its fragmentation pattern.

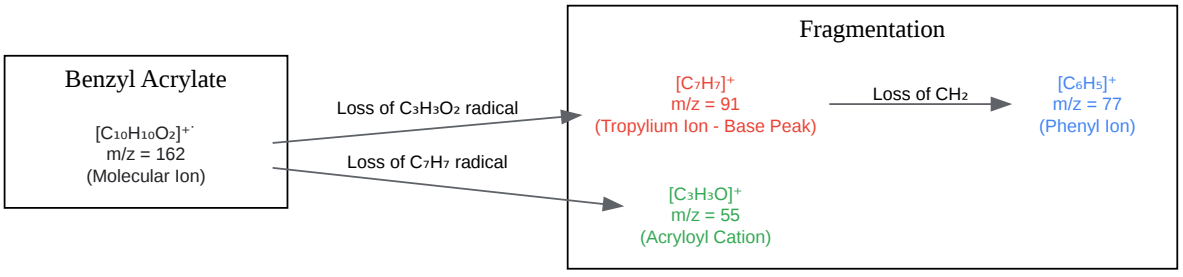
Table 4: Mass Spectrometry Data for Benzyl Acrylate

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m/z	Ion
162	$[M]^+$ (Molecular Ion)
91	$[C_7H_7]^+$ (Tropylium ion)
77	$[C_6H_5]^+$ (Phenyl ion)
55	$[C_3H_3O]^+$

Interpretation of the Mass Spectrum:

The mass spectrum of benzyl acrylate shows a molecular ion peak $[M]^+$ at a mass-to-charge ratio (m/z) of 162, which corresponds to its molecular weight. The most abundant peak, known as the base peak, is observed at m/z 91. This fragment corresponds to the highly stable tropylium ion ($[C_7H_7]^+$), formed by the cleavage of the ester bond and rearrangement of the benzyl cation. Another significant fragment is seen at m/z 77, which is characteristic of the phenyl cation ($[C_6H_5]^+$), resulting from the loss of a hydrogen atom from the benzene ring. A fragment at m/z 55, corresponding to the acryloyl cation ($[C_3H_3O]^+$), is also typically observed.



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Figure 2. Proposed fragmentation pathway for benzyl acrylate in EI-MS.

Experimental Protocols

To ensure the acquisition of high-quality spectroscopic data, adherence to standardized experimental procedures is crucial.

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Sample Preparation

A pure sample of benzyl acrylate should be used. For NMR analysis, the sample is typically dissolved in a deuterated solvent, such as chloroform-d ($CDCl_3$), containing a small amount of TMS as an internal standard. For FTIR analysis using an Attenuated Total Reflectance (ATR) accessory, a drop of the neat liquid is placed directly on the ATR crystal. For mass spectrometry, the sample is introduced into the ion source, often via direct infusion or after separation by gas chromatography.

Instrumentation and Data Acquisition

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra are typically acquired on a spectrometer operating at a field strength of 300 MHz or higher. For ^1H NMR, standard parameters include a 90° pulse width, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio. For ^{13}C NMR, proton decoupling is employed to simplify the spectrum.

- FTIR Spectroscopy: FTIR spectra are commonly recorded using an ATR accessory. A background spectrum of the clean ATR crystal is first collected, followed by the spectrum of the sample. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} over a range of 4000 to 400 cm^{-1}.

- Mass Spectrometry: EI-MS is performed using a standard electron energy of 70 eV. The instrument is tuned and calibrated according to the manufacturer's recommendations.

Conclusion

The comprehensive spectroscopic analysis presented in this guide provides a robust framework for the identification and characterization of benzyl acrylate. The detailed interpretation of ^1H NMR, ^{13}C NMR, FTIR, and Mass Spec data, coupled with established experimental protocols, offers a valuable resource for researchers and professionals in the fields of polymer chemistry, materials science, and drug development. This foundational knowledge is critical for ensuring the quality of starting materials and for advancing the design and synthesis of new and innovative polymers.

References

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- PubChem. Benzyl acrylate. National Center for Biotechnology Information. [Link]
- Spectral Database for Organic Compounds (SDBS). National Institute of Advanced Industrial Science and Technology (AIST), Japan. [Link]

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